

Safeguarding Synthesis: A Technical Guide to 2-Aminothiophenol in the Laboratory

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Compound of Interest

Compound Name: 2-Aminothiophenol

Cat. No.: B7723504

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive safety and handling protocols for the use of **2-Aminothiophenol** in a laboratory setting. Focused on ensuring the well-being of research personnel and the integrity of experimental outcomes, this document outlines the critical hazards, necessary precautions, and detailed procedures for the safe management of this versatile chemical intermediate.

Section 1: Understanding the Hazard Profile

2-Aminothiophenol (also known as 2-Mercaptoaniline) is a combustible, corrosive liquid and solid that presents a significant health hazard.^{[1][2]} It is harmful if swallowed and causes severe skin burns and eye damage.^{[3][4]} Inhalation may lead to severe respiratory tract irritation with the potential for burns.^{[1][5]} A key systemic risk is the potential to cause methemoglobinemia, a condition where the oxygen-carrying capacity of the blood is reduced.^{[1][5][6]} Furthermore, this compound is very toxic to aquatic life with long-lasting effects.^[3] Due to its air-sensitive nature, it must be handled and stored under an inert atmosphere to prevent degradation and the formation of hazardous products.^[1]

Physicochemical and Toxicological Data

The following tables summarize the key quantitative data for **2-Aminothiophenol**, providing a quick reference for its physical properties, toxicity, and flammability.

Table 1: Physical and Chemical Properties

Property	Value	Reference(s)
CAS Number	137-07-5	[2]
Molecular Formula	C ₆ H ₇ NS	[3]
Molecular Weight	125.19 g/mol	[3][7]
Appearance	Clear yellow to amber solid or liquid	[1][8]
Melting Point	16-26 °C (60.8-78.8 °F)	[7][9]
Boiling Point	70-72 °C @ 0.2 mmHg; 234 °C @ 760 mmHg	[7][10]
Density	1.17 g/mL at 25 °C	[7][10]
Flash Point	79 °C (174.2 °F)	[1][7]
Water Solubility	Insoluble	[10]
Refractive Index	n _{20/D} 1.642	[7]

Table 2: Toxicity Data

Parameter	Value	Reference(s)
Acute Oral Toxicity	Category 4: Harmful if swallowed	[2][3]
LD50/LC50	Not available	[1]

Table 3: Fire and Explosion Data

Parameter	Value	Reference(s)
Flammability	Combustible liquid and vapor	[1][2]
Explosion Limits	Lower: Not available, Upper: Not available	[1]
Autoignition Temperature	Not applicable	[1]
NFPA Rating (estimated)	Health: 3; Flammability: 2; Instability: 0	[1]

Section 2: Safe Handling and Storage Protocols

Adherence to strict handling and storage protocols is paramount to mitigate the risks associated with **2-Aminothiophenol**.

Engineering Controls and Personal Protective Equipment (PPE)

- **Ventilation:** All work with **2-Aminothiophenol** must be conducted in a well-ventilated area, preferably within a chemical fume hood.[1][11] Facilities should be equipped with an eyewash station and a safety shower in close proximity to the workstation.[1][11]
- **Eye and Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][3] A face shield (minimum 8-inch) is also recommended.[3]
- **Skin Protection:** Wear appropriate protective gloves (e.g., nitrile) and clothing to prevent skin exposure.[1][3] A complete suit protecting against chemicals is advised.[3] Contaminated clothing and shoes should be removed immediately and washed before reuse; contaminated shoes should be destroyed.[1]
- **Respiratory Protection:** If workplace conditions warrant respirator use, a respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements or European Standard EN 149 must be followed.[1] A type ABEK (EN14387) respirator filter is recommended.[7]

Handling Procedures

- Do not breathe dust, vapor, mist, or gas.[1]
- Avoid contact with eyes, skin, and clothing.[1]
- Handle under an inert atmosphere (e.g., nitrogen or argon).[1]
- Keep away from heat, sparks, and open flames.[1]
- Take measures to prevent the buildup of electrostatic charge.[3]
- Empty containers retain product residue and can be dangerous. Do not pressurize, cut, weld, braze, solder, drill, grind, or expose empty containers to heat, sparks, or open flames.[1]

Storage Requirements

- Store in a cool, dry, well-ventilated area away from incompatible substances.[1]
- Keep containers tightly closed when not in use.[1]
- Store in a corrosives area.[1]
- Store under an inert atmosphere.[1]
- Incompatible materials include acids, strong oxidizing agents, acid anhydrides, acid chlorides, and chloroformates.[2]

Section 3: Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency involving **2-Aminothiophenol**.

First-Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 30 minutes, occasionally lifting the upper and lower eyelids. Get medical aid immediately. Do not allow the victim to rub or keep their eyes closed.[1]

- Skin Contact: Get medical aid immediately. Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[1]
- Ingestion: If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Do NOT induce vomiting. Get medical aid immediately.[1][3]
- Inhalation: Get medical aid immediately. Remove from exposure and move to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Do NOT use mouth-to-mouth resuscitation.[1]
- Notes to Physician: For methemoglobinemia, administer oxygen alone or with Methylene Blue depending on the methemoglobin concentration in the blood.[1]

Spill and Leak Response

- Personal Precautions: Use proper personal protective equipment as indicated in Section 2.1. Evacuate personnel to safe areas.[2][3]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[3]
- Containment and Cleanup: Absorb the spill with inert material (e.g., vermiculite, sand, or earth), then place it in a suitable, closed container for disposal.[1][3] Use a spark-proof tool and provide ventilation.[1]

Section 4: Disposal Considerations

Waste material must be disposed of in accordance with local, regional, and national hazardous waste regulations.[12][13] This combustible material may be burned in a chemical incinerator equipped with an afterburner and scrubber.[3] Offer surplus and non-recyclable solutions to a licensed disposal company.[3]

Section 5: Experimental Protocols

2-Aminothiophenol is a key precursor in the synthesis of various heterocyclic compounds, particularly benzothiazoles and Schiff bases, which are of significant interest in drug development.

Synthesis of 2-Substituted Benzothiazoles via Condensation with Aldehydes

This protocol describes a general method for the synthesis of 2-arylbenzothiazoles.[2]

- Materials:
 - **2-Aminothiophenol**
 - Aromatic aldehyde
 - Ethanol
 - Hydrogen peroxide (H₂O₂)
 - Hydrochloric acid (HCl)
- Procedure:
 - In a round-bottom flask, dissolve **2-aminothiophenol** (1 mmol) and the aromatic aldehyde (1 mmol) in ethanol.
 - To this solution, add H₂O₂ (6 mmol) and HCl (3 mmol) at room temperature. The optimal ratio of **2-aminothiophenol**:aldehyde:H₂O₂:HCl is 1:1:6:3.[2]
 - Stir the reaction mixture at room temperature for the appropriate time (typically 45-60 minutes).[3]
 - Monitor the reaction progress by thin-layer chromatography (TLC).
 - Upon completion, the product can be isolated and purified using standard laboratory techniques such as filtration, extraction, and column chromatography.

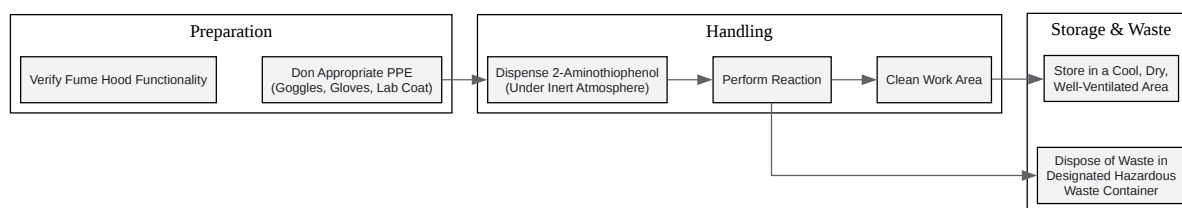
Preparation of Schiff Bases from 2-Aminothiophenol

This protocol outlines the synthesis of a Schiff base from **2-aminothiophenol** and an aldehyde.
[8]

- Materials:
 - **2-Aminothiophenol**
 - Terephthalaldehyde
 - Methanol
- Procedure:
 - Add a methanolic solution of terephthalaldehyde (0.01 mol, 20 mL) to a methanolic solution of **2-aminothiophenol** (0.02 mol, 20 mL).
 - Stir the mixture for approximately 9 hours in a closed flask, maintaining the temperature at around 60°C.
 - The resulting precipitate is the Schiff base product.
 - Filter the precipitate and recrystallize from a suitable solvent (e.g., hot benzene) to obtain the purified compound.

Section 6: Visualized Workflows and Relationships

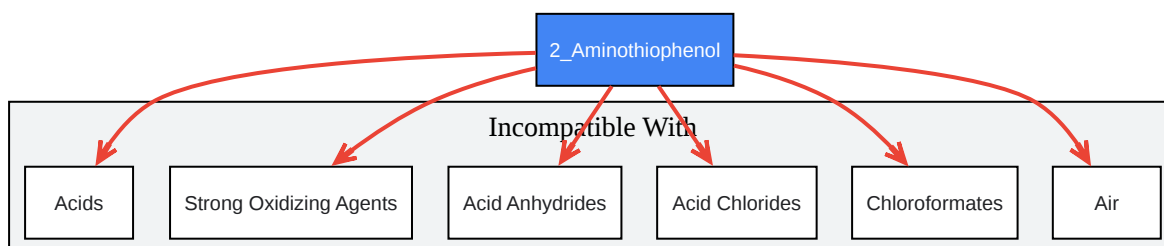
The following diagrams, generated using Graphviz, illustrate key logical workflows for the safe handling and emergency response related to **2-Aminothiophenol**.



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Caption: General Laboratory Workflow for **2-Aminothiophenol**.

Caption: Decision Tree for Emergency Procedures.



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Caption: Chemical Incompatibility Chart for **2-Aminothiophenol**.

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